

Diisopentyl phthalate CAS number and chemical properties

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Compound of Interest

Compound Name: Diisopentyl phthalate

Cat. No.: B124473

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Diisopentyl Phthalate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisopentyl phthalate (DIPP) is a phthalate ester recognized for its use as a plasticizer. However, growing concerns over its potential endocrine-disrupting properties and reproductive toxicity have made it a subject of significant scientific interest.^{[1][2]} This technical guide provides an in-depth overview of the chemical properties, synthesis, and analytical determination of **diisopentyl phthalate**. It also explores its biological effects, particularly its impact on steroidogenesis, and provides detailed experimental protocols for its analysis.

Chemical and Physical Properties

Diisopentyl phthalate is a clear, colorless to light yellow oily liquid.^[3] Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	605-50-5	[1][3][4]
Molecular Formula	C ₁₈ H ₂₆ O ₄	[1][4][5]
Molecular Weight	306.40 g/mol	[4][6]
Appearance	Clear, colorless to pale yellow liquid	[3][7]
Boiling Point	335-337 °C @ 744 Torr; 225 °C @ 40 Torr	[1][5]
Melting Point	334 °C (decomposes)	[1][5]
Density	1.028 g/cm ³	[1][5]
Flash Point	166 - 180 °C	[4][5][8]
Refractive Index	1.485 - 1.489 (n _{20/D})	[9]
Vapor Pressure	0.000354 mmHg at 25°C	[1]
Solubility	Soluble in many organic solvents; insoluble in water. [10] Slightly soluble in Chloroform, Ethyl Acetate, and Methanol.	[11]
Synonyms	Diisoamyl phthalate, 1,2-Benzenedicarboxylic acid bis(3-methylbutyl) ester	[1][3]

Synthesis of Diisopentyl Phthalate

The synthesis of **diisopentyl phthalate** typically involves the esterification of phthalic anhydride with isopentyl alcohol (also known as isoamyl alcohol) in the presence of an acid catalyst.

Experimental Protocol: Esterification of Phthalic Anhydride

This protocol is a general representation based on established methods for phthalate ester synthesis.^{[12][13]}

Materials:

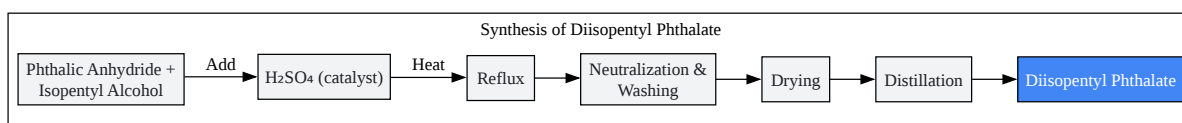
- Phthalic anhydride
- Isopentyl alcohol (isoamyl alcohol)
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (drying agent)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine phthalic anhydride and a molar excess of isopentyl alcohol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. The reaction is typically carried out for several hours to ensure complete

esterification. The progress of the reaction can be monitored by techniques such as thin-layer chromatography.

- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature.
- **Neutralization:** Transfer the mixture to a separatory funnel and wash it with a saturated sodium bicarbonate solution to neutralize the acidic catalyst. Carbon dioxide evolution will be observed. Continue washing until the effervescence ceases.
- **Aqueous Wash:** Wash the organic layer with water to remove any remaining salts and water-soluble impurities.
- **Drying:** Dry the organic layer (the crude **diisopentyl phthalate**) over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the excess isopentyl alcohol by simple distillation or under reduced pressure.
- **Purification:** The resulting crude **diisopentyl phthalate** can be further purified by vacuum distillation to obtain a high-purity product.



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A simplified workflow for the synthesis of **diisopentyl phthalate**.

Analytical Determination of Diisopentyl Phthalate

The quantification of **diisopentyl phthalate** in various matrices, such as environmental samples, food products, and consumer goods, is crucial for assessing human exposure and ensuring regulatory compliance. Gas chromatography-mass spectrometry (GC-MS) and high-

performance liquid chromatography (HPLC) are the most common analytical techniques employed for this purpose.^{[1][3][4]}

Experimental Protocol: GC-MS Analysis

This protocol outlines a general procedure for the analysis of **diisopentyl phthalate** in a liquid sample.^{[5][14][15][16][17][18]}

Materials and Equipment:

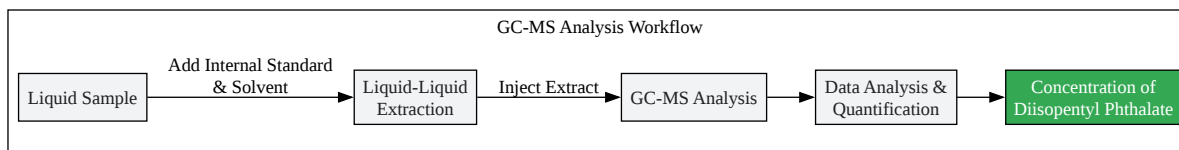
- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate capillary column (e.g., 5%-phenyl-methylpolysiloxane)
- Helium (carrier gas)
- Sample vials
- Microsyringe
- Extraction solvent (e.g., n-hexane, dichloromethane)
- Internal standard (e.g., a deuterated phthalate)

Procedure:

- Sample Preparation (Liquid-Liquid Extraction):
 - To a known volume of the liquid sample, add a known amount of internal standard.
 - Add an appropriate volume of extraction solvent (e.g., n-hexane).
 - Vigorously shake the mixture to ensure efficient extraction of the analyte into the organic phase.
 - Allow the layers to separate.
 - Carefully collect the organic layer containing the **diisopentyl phthalate**.

- The extract may be concentrated under a gentle stream of nitrogen if necessary.
- GC-MS Conditions:
 - Injector Temperature: 250-280 °C
 - Injection Mode: Splitless
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
 - Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 1 minute
 - Ramp to 200 °C at 20 °C/min
 - Ramp to 300 °C at 10 °C/min, hold for 5-10 minutes
 - MS Transfer Line Temperature: 280-300 °C
 - Ion Source Temperature: 230-250 °C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Acquisition Mode: Selected Ion Monitoring (SIM) or full scan. For quantification, SIM mode is preferred for higher sensitivity and selectivity. Key ions for **diisopentyl phthalate** should be monitored.
- Calibration and Quantification:
 - Prepare a series of calibration standards of **diisopentyl phthalate** in the extraction solvent, each containing the same concentration of the internal standard.
 - Analyze the calibration standards using the same GC-MS method.
 - Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte.

- Quantify the amount of **diisopentyl phthalate** in the sample extract by using the calibration curve.



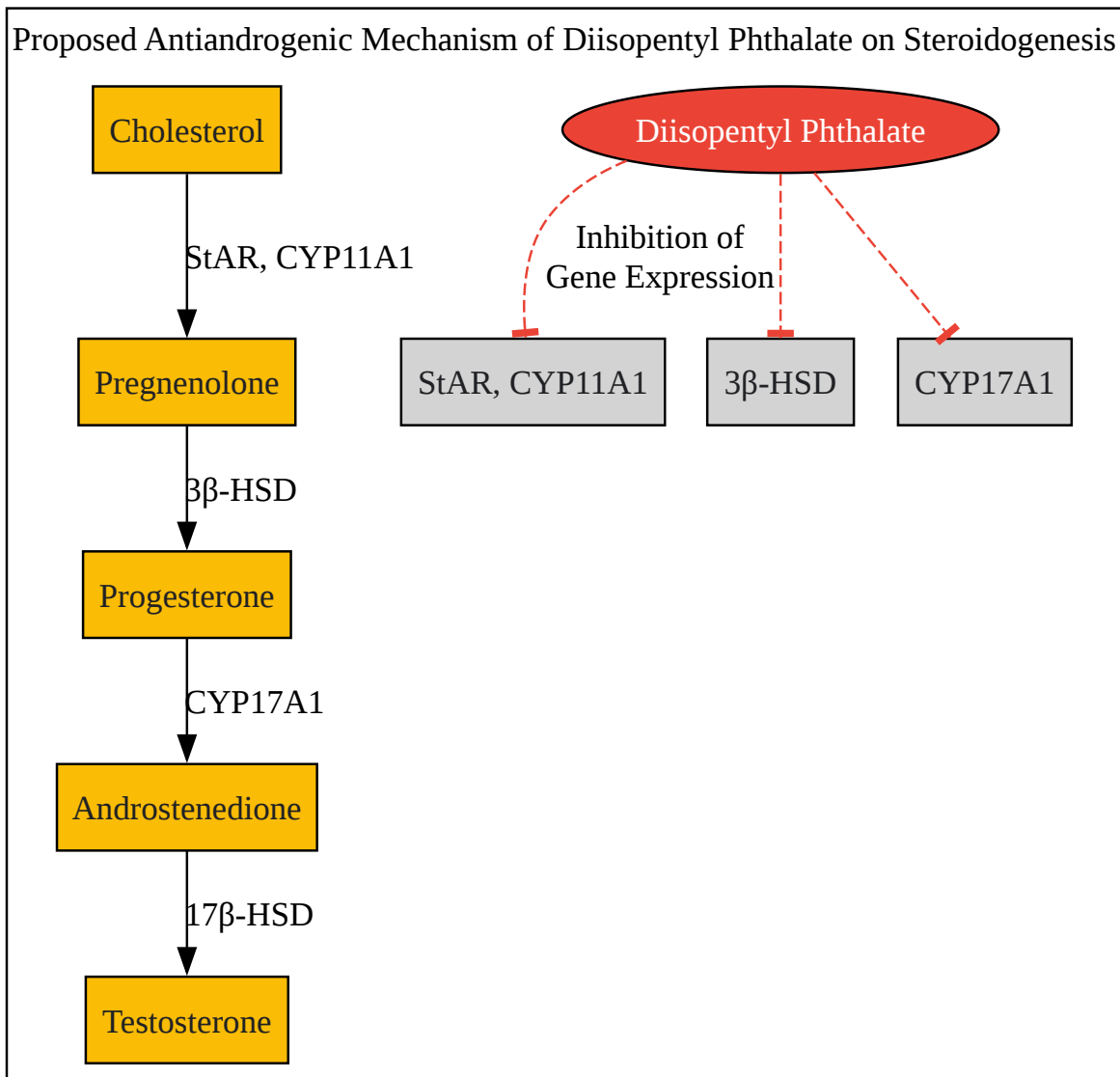
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A general workflow for the GC-MS analysis of **diisopentyl phthalate**.

Biological Effects and Signaling Pathways

Diisopentyl phthalate is recognized as an antiandrogenic compound, meaning it can interfere with the synthesis and action of male sex hormones, primarily testosterone.[2][9] Studies have shown that exposure to **diisopentyl phthalate** can lead to a reduction in fetal testosterone production.[9] This effect is believed to be mediated through the downregulation of key genes involved in the steroidogenesis pathway.[9][19]

The steroidogenesis pathway is a complex cascade of enzymatic reactions that convert cholesterol into various steroid hormones. In the testes, Leydig cells are responsible for testosterone production. The pathway involves several key enzymes, including Steroidogenic Acute Regulatory (StAR) protein, and various cytochrome P450 enzymes such as CYP11A1, CYP17A1, and 3 β -hydroxysteroid dehydrogenase (3 β -HSD). Phthalates, including **diisopentyl phthalate**, are thought to inhibit the expression of these critical enzymes, thereby disrupting the synthesis of testosterone.[9][10][19]



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Diisopentyl phthalate's inhibitory effect on the steroidogenesis pathway.

Conclusion

Diisopentyl phthalate remains a compound of interest for researchers in toxicology, environmental science, and drug development due to its widespread use and potential health risks. A thorough understanding of its chemical properties, synthesis, and analytical detection methods is essential for accurate risk assessment and the development of safer alternatives. The antiandrogenic effects of **diisopentyl phthalate**, mediated through the disruption of the

steroidogenesis pathway, highlight the importance of continued research into the mechanisms of action of endocrine-disrupting chemicals. The protocols and information provided in this guide serve as a valuable resource for professionals working with this compound.

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